

# N-Octyl 4-hydroxybenzoate-d4: A Technical Guide on Safety, Handling, and Application

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## Compound of Interest

Compound Name: N-Octyl 4-hydroxybenzoate-d4

Cat. No.: B1161443

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This document provides a comprehensive technical overview of **N-Octyl 4-hydroxybenzoate-d4**, a deuterated analog of the preservative octylparaben. It is primarily intended for use as an internal standard in analytical methodologies. This guide compiles essential data on its properties, safety protocols, and relevant biological context for its non-deuterated form.

## Physicochemical and Toxicological Properties

Quantitative data for **N-Octyl 4-hydroxybenzoate-d4** is not readily available in a dedicated Safety Data Sheet (SDS). The data presented below is a combination of information for the deuterated compound and its non-deuterated counterpart, N-Octyl 4-hydroxybenzoate, for reference. Safety information is extrapolated from SDS of similar paraben compounds.

Table 1: Physicochemical Properties

Property	Value	Units	Notes / Source
Chemical Formula	C <sub>15</sub> H <sub>18</sub> D <sub>4</sub> O <sub>3</sub>	-	For N-Octyl 4-hydroxybenzoate-2,3,5,6-D4.[1][2]
Molecular Weight	254.36	g/mol	For N-Octyl 4-hydroxybenzoate-2,3,5,6-D4.[1]
Appearance	White to cream crystals or powder	-	For non-deuterated analog.[3]
Melting Point	47.0 - 53.0	°C	For non-deuterated analog.[3]
Solubility	Data not available	-	Generally soluble in organic solvents like methanol and chloroform.
Parent Compound Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>	-	For N-Octyl 4-hydroxybenzoate.[4][5]
Parent Compound Mol. Wt.	250.33	g/mol	For N-Octyl 4-hydroxybenzoate.[5]

Table 2: Hazard and Safety Information (Based on Analogous Parabens)

Hazard Category	Classification & Statements	Precautionary Measures & First Aid	Source (Analogous Compounds)
Eye Irritation	Category 1/2: Causes serious eye damage/irritation. (H318/H319)	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.	[4][6]
Skin Irritation	Category 2: Causes skin irritation. (H315)	P264: Wash skin thoroughly after handling. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[4]
Respiratory Irritation	Category 3: May cause respiratory irritation. (H335)	P261: Avoid breathing dust. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4][6]
Aquatic Hazard	Acute/Chronic Category 2/3: Toxic/Harmful to aquatic life. (H401/H412)	P273: Avoid release to the environment. P501: Dispose of contents/container to an approved waste disposal plant.	

## Experimental Protocols

**N-Octyl 4-hydroxybenzoate-d4** is principally used as an internal standard for the quantification of its parent compound, octylparaben, in various matrices (e.g., biological fluids, environmental samples, consumer products). Below is a representative protocol for its use in Liquid Chromatography-Mass Spectrometry (LC-MS).

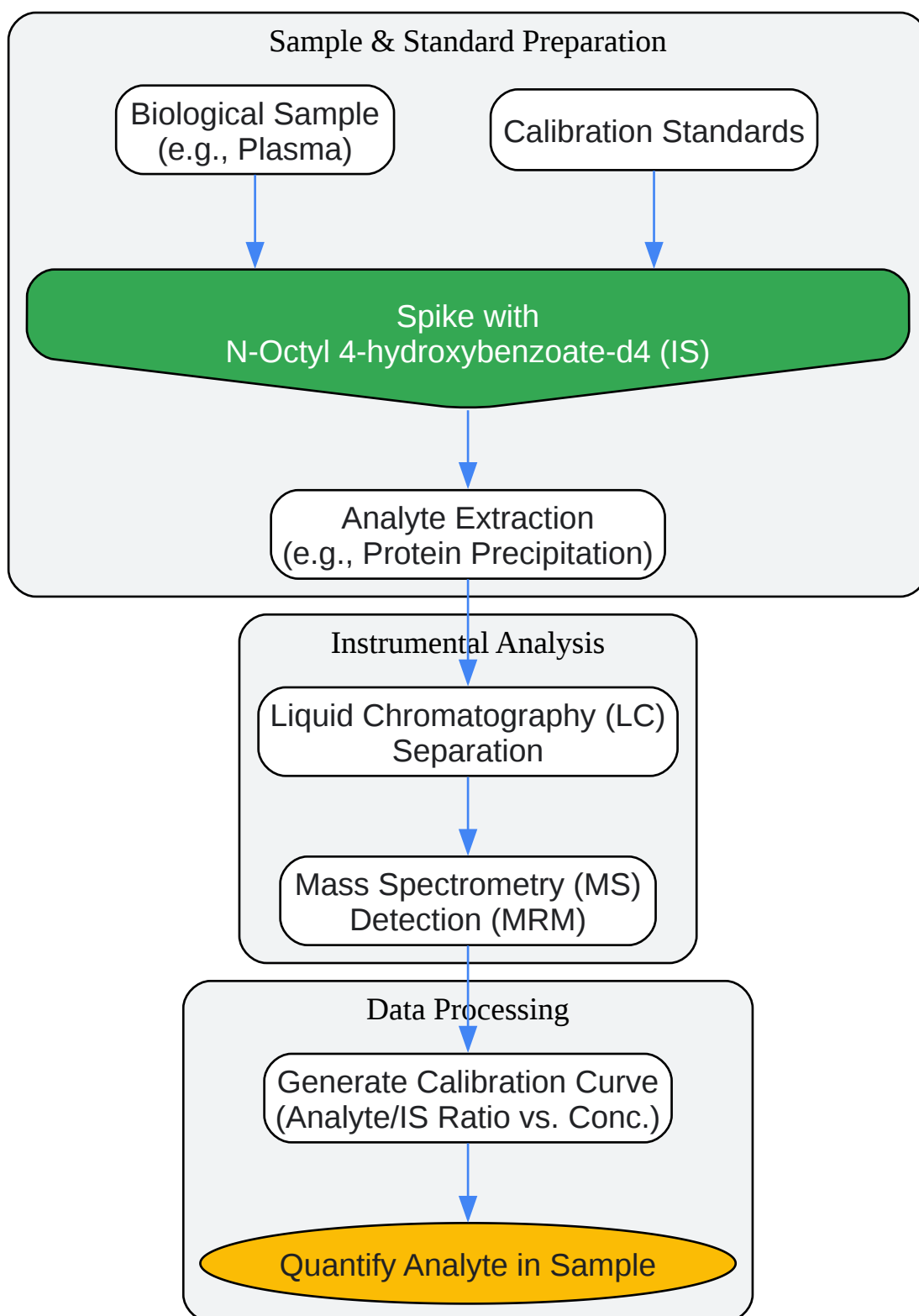
Protocol: Quantification of Octylparaben using **N-Octyl 4-hydroxybenzoate-d4** Internal Standard

- Preparation of Standards:
  - Prepare a stock solution of N-Octyl 4-hydroxybenzoate (the analyte) and **N-Octyl 4-hydroxybenzoate-d4** (the internal standard, IS) in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
  - Create a series of calibration standards by serially diluting the analyte stock solution.
  - Spike each calibration standard and the quality control (QC) samples with a fixed concentration of the IS stock solution.
- Sample Preparation (e.g., Plasma Sample):
  - Thaw plasma samples at room temperature.
  - To 100 µL of plasma, add the fixed amount of **N-Octyl 4-hydroxybenzoate-d4** (IS).
  - Perform a protein precipitation step by adding 300 µL of cold acetonitrile.
  - Vortex the mixture for 1 minute to ensure thorough mixing and precipitation.
  - Centrifuge the sample at 10,000 x g for 10 minutes to pellet the precipitated proteins.
  - Carefully transfer the supernatant to a clean vial for LC-MS analysis.
- LC-MS Analysis:

- Liquid Chromatography (LC): Use a C18 reverse-phase column. Employ a gradient elution method with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry (MS): Operate the mass spectrometer in negative ion mode using electrospray ionization (ESI). Monitor the specific mass-to-charge ratio ( $m/z$ ) transitions for both octylparaben and its deuterated internal standard using Multiple Reaction Monitoring (MRM).
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the analyte concentration for each calibration standard.
  - Determine the concentration of octylparaben in the unknown samples by interpolating their analyte/IS peak area ratios from the linear regression of the calibration curve.

## Visualizations: Workflows and Biological Pathways

Experimental Workflow: Internal Standard Quantification

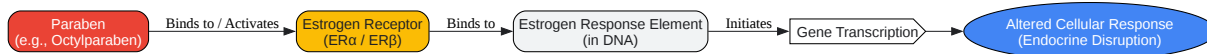


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Caption: Workflow for analyte quantification using a deuterated internal standard.

### Biological Pathway: Paraben Endocrine Disruption

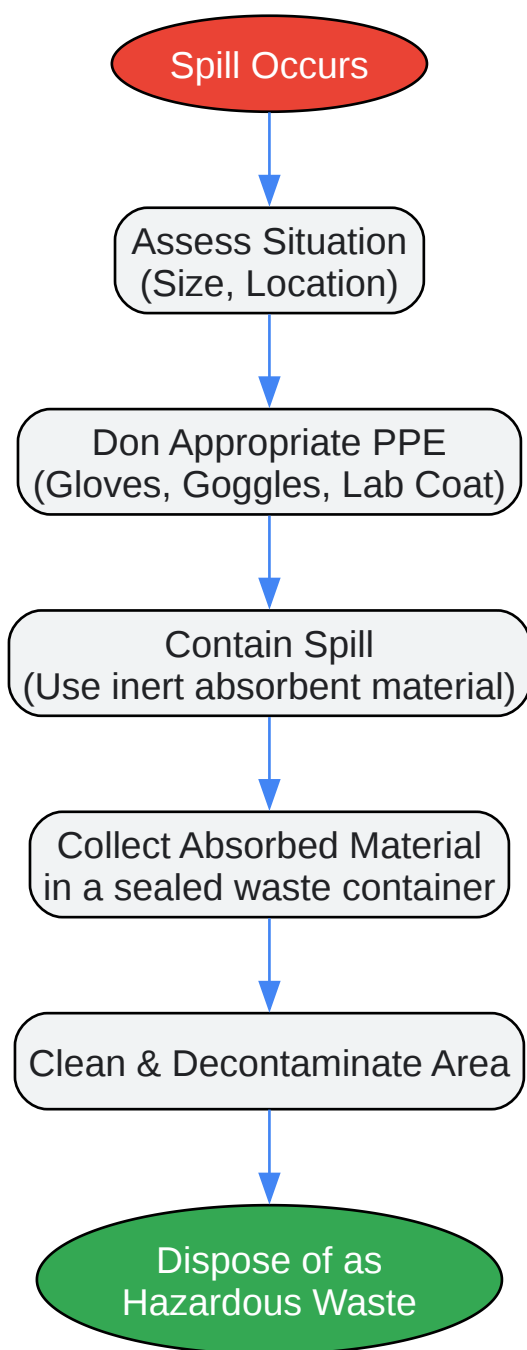
The non-deuterated parent compound, octylparaben, is known as an endocrine-disrupting chemical (EDC).[7][8][9] One of its primary mechanisms of action is mimicking the natural hormone estrogen, thereby interfering with normal hormonal signaling.[7][10][11]



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Caption: Simplified pathway of paraben-induced estrogenic endocrine disruption.

Safety Protocol: Chemical Spill Response



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Caption: Logical workflow for responding to a laboratory chemical spill.

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